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Tech Support

Caption: Proposed experimental workflow for investigating **Flucetorex**.

Metabolic Phenotyping

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Glucose Tolerance Test (GTT):

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Fast mice for 6 hours.

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Collect baseline blood sample from the tail vein (t=0).

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Administer D-glucose (2 g/kg) via intraperitoneal injection.

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Collect blood samples at 15, 30, 60, 90, and 120 minutes post-injection.

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Measure blood glucose levels using a glucometer.

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Insulin Tolerance Test (ITT):

- Fast mice for 4 hours.
- Collect baseline blood sample ($t=0$).
- Administer human insulin (0.75 U/kg) via intraperitoneal injection.
- Collect blood samples at 15, 30, 45, and 60 minutes post-injection.
- Measure blood glucose levels.

- Serum Analysis:

- At the end of the treatment period, fast mice for 12 hours.
- Collect blood via cardiac puncture under anesthesia.

- Centrifuge blood to separate serum.
- Measure serum levels of insulin, triglycerides, total cholesterol, HDL-C, and LDL-C using commercially available kits.

Tissue Collection and Analysis

- Tissue Harvesting: Euthanize mice and harvest liver, epididymal white adipose tissue (eWAT), and skeletal muscle.
- Histology: Fix a portion of the liver and eWAT in 10% neutral buffered formalin for hematoxylin and eosin (H&E) staining.
- Gene Expression Analysis: Snap-freeze remaining tissues in liquid nitrogen for subsequent RNA extraction and analysis.

Data Presentation

Table 1: Hypothetical Body Weight and Food Intake Data

Group	Initial Body Weight (g)
Chow + Vehicle	22.5 ± 1.2
HFD + Vehicle	22.8 ± 1.3
HFD + Flucetorex (Low)	22.6 ± 1.1
HFD + Flucetorex (High)	22.7 ± 1.4
*Data are presented as mean ± SD. *p < 0.05, *p < 0.01 vs. HFD + Vehicle.	

Table 2: Hypothetical Serum Metabolic Parameters

Group	Fasting Glucose (mg/dL)	Fasting Insulin (ng/mL)
Chow + Vehicle	95 ± 8	0.5 ± 0.1
HFD + Vehicle	145 ± 12	2.1 ± 0.4
HFD + Flucetorex (Low)	120 ± 10*	1.5 ± 0.3*
HFD + Flucetorex (High)	105 ± 9**	1.0 ± 0.2**
*Data are presented as mean ± SD. *p < 0.05, *p < 0.01 vs. HFD + Vehicle.		

Table 3: Hypothetical Glucose and Insulin Tolerance Test Data

Group	GTT AUC
Chow + Vehicle	15000 ± 1200
HFD + Vehicle	35000 ± 2500
HFD + Flucetorex (Low)	28000 ± 2100*
HFD + Flucetorex (High)	22000 ± 1800**
*AUC: Area Under the Curve. Data are presented as mean ± SD. *p < 0.05, *p < 0.01 vs. HFD + Vehicle.	

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References

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